

Application Notes: Western Blot Analysis of MAP17 Protein Levels

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Compound of Interest

Compound Name: MAP17

Cat. No.: B15597279

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Introduction

Membrane-Associated Protein 17 (**MAP17**), also known as PDZK1IP1, is a small, 17 kDa non-glycosylated protein primarily localized to the plasma membrane and Golgi apparatus[1][2][3]. **MAP17** expression is typically restricted in adult tissues but becomes significantly upregulated in various pathological conditions, including inflammatory diseases and numerous cancers[4]. Its overexpression is a common feature in many carcinomas, such as those of the ovary, breast, prostate, and lung, and often correlates with higher tumor grade and progression[1][3][4]. Functionally, **MAP17** acts as an oncogene, enhancing tumorigenic properties like cell proliferation, migration, and resistance to apoptosis[3][5]. This is achieved through the modulation of several key signaling pathways, including the activation of Notch and PI3K/AKT signaling and the suppression of the p38 pathway[1][2][5].

Western blotting is an indispensable immunodetection technique for analyzing **MAP17** protein levels. It allows for the sensitive and specific quantification of **MAP17** expression in cell lysates and tissue homogenates, making it a critical tool for researchers investigating cancer biology, inflammatory processes, and the efficacy of novel therapeutic agents targeting **MAP17**-related pathways. This document provides a detailed protocol for the successful detection and quantification of **MAP17** by Western blot.

Quantitative Data Summary

The expression of **MAP17** is markedly increased in various tumor types compared to normal, healthy tissues. The following table summarizes typical findings regarding **MAP17** protein levels from the literature.

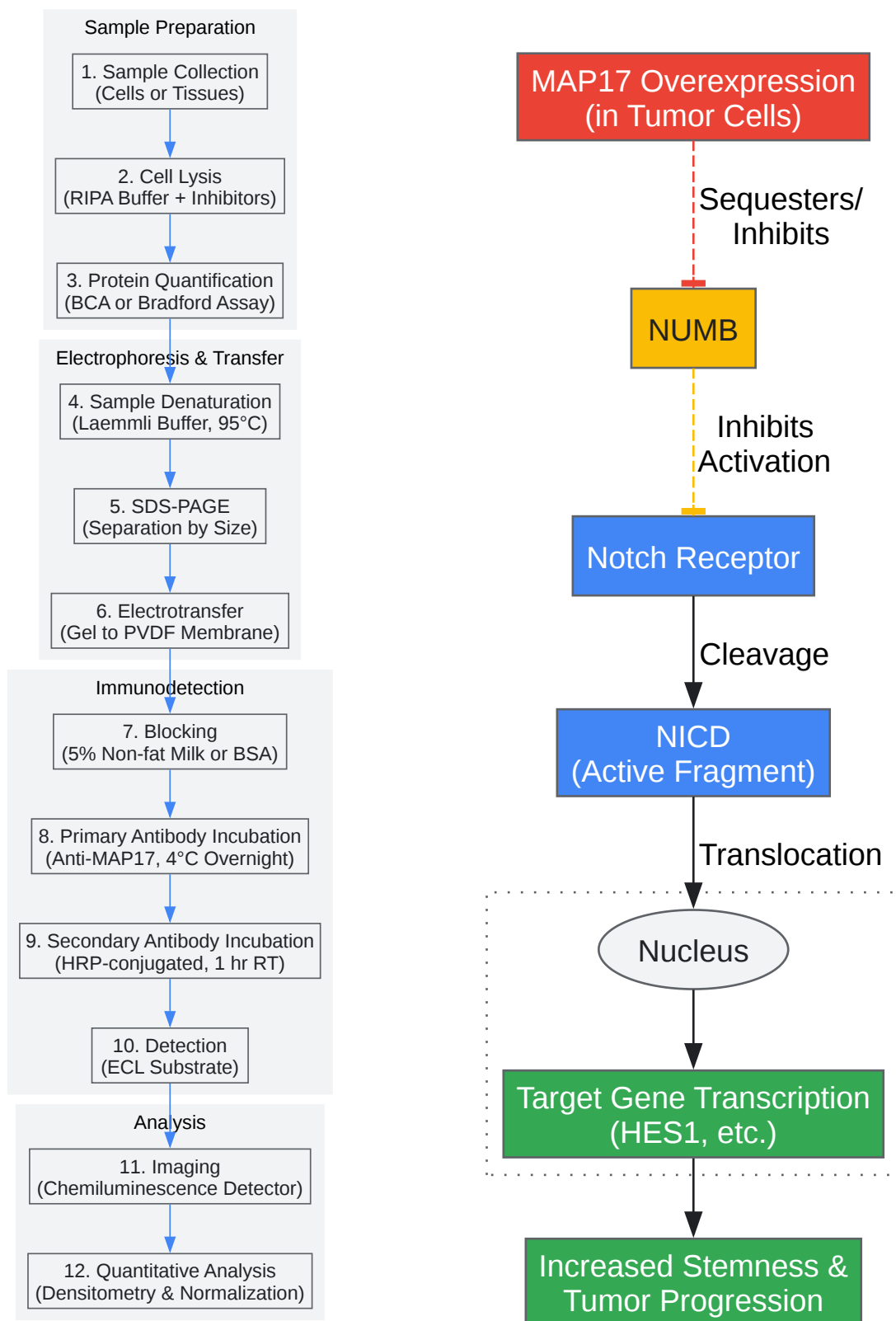
Comparison Group	Condition 1	MAP17 Expression (Condition 1)	Condition 2	MAP17 Expression (Condition 2)	Key Findings	References
Tumor vs. Normal Tissue	Advanced-Stage Carcinomas (Ovarian, Cervical, Prostate, etc.)	High (present in 50-90% of tumors)	Normal or Benign Tissues	Rare / Low	MAP17 expression strongly correlates with tumor progression and a more dedifferentiated phenotype.	[1] [4]
Tumor vs. Normal Tissue	Non-Small Cell Lung Cancer (NSCLC) Tissues	Significantly Upregulated	Adjacent Healthy Lung Tissues	Low	Both mRNA and protein levels of MAP17 are elevated in NSCLC.	[2]
Tumor vs. Normal Tissue	Ovarian, Colon, Stomach, Cervix Tumors	High (overexpression in >70% of samples)	Corresponding Non-Tumoral Tissues	Low	Demonstrates widespread MAP17 overexpression across various carcinomas.	[3]
Cell Line Models	NSCLC Cell Lines	Upregulated	Normal Human Lung Cell	Low	Cancer cell lines recapitulate	[2]

	(e.g., A549, Calu-3)		Line (e.g., MRC-5)		e the MAP17 upregulatio n seen in primary tumors.
Experiment al Manipulatio n	Cells with Ectopic MAP17 Overexpre ssion	High	Empty Vector (Control) Cells	Low	Forced overexpres sion increases tumorigeni c properties, [1] [3] including proliferatio n and resistance to apoptosis.
Experiment al Manipulatio n	Cells with High Endogeno us MAP17 (e.g., Calu3) + shRNA for MAP17	Downregul ated	Control Cells	High	Downregul ation reduces tumorigeni c and [6] cancer stem cell- like properties.

Experimental Protocols

This section provides a detailed methodology for the Western blot analysis of **MAP17**.

Diagram: Western Blot Workflow for MAP17 Analysis



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